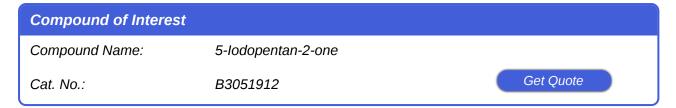


5-lodopentan-2-one molecular weight and formula

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An In-Depth Technical Guide on 5-lodopentan-2-one: Molecular Properties

For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a precise understanding of the fundamental properties of reagents is paramount. This document provides a concise technical overview of **5-lodopentan-2-one**, focusing on its essential molecular characteristics.

Molecular Formula and Weight

5-lodopentan-2-one is a halogenated ketone with the chemical structure indicating an iodine atom at the fifth carbon and a ketone functional group at the second position of a pentane chain.[1] Its fundamental molecular attributes are summarized below.

Property	Value
Molecular Formula	C5H9IO[1][2][3][4][5]
Molecular Weight	212.03 g/mol [1][2][3][4][5]
IUPAC Name	5-iodopentan-2-one[2]
CAS Number	3695-29-2[2][4][5]

Logical Relationship of Molecular Components



The molecular structure of **5-lodopentan-2-one** dictates its chemical reactivity and physical properties. The presence of both a ketone group and an iodoalkane offers dual reactivity, making it a versatile intermediate in organic synthesis. The logical arrangement of its constituent atoms is visualized below.

Caption: Logical diagram of **5-lodopentan-2-one**'s structure.

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